

An In-Depth Technical Guide to 2-Bromo-6-(trifluoromethyl)quinazoline

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Compound of Interest

Compound Name: 2-Bromo-6-(trifluoromethyl)quinazoline

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of **2-Bromo-6-(trifluoromethyl)quinazoline**, a heterocyclic compound of significant interest in medicinal chemistry. Due to the limited availability of direct experimental data for this specific molecule, this document synthesizes information from closely related analogues to offer insights into its chemical properties, synthesis, reactivity, and potential applications.

Core Molecular Attributes

2-Bromo-6-(trifluoromethyl)quinazoline is a substituted quinazoline, a class of compounds known for a wide array of biological activities.^[1] The presence of a bromine atom at the 2-position and a trifluoromethyl group at the 6-position significantly influences its electronic properties and reactivity, making it a valuable intermediate in the synthesis of novel therapeutic agents.

Molecular Formula and Weight

The chemical structure of **2-Bromo-6-(trifluoromethyl)quinazoline** consists of a quinazoline core with a bromine substituent at the C2 position and a trifluoromethyl group at the C6 position.

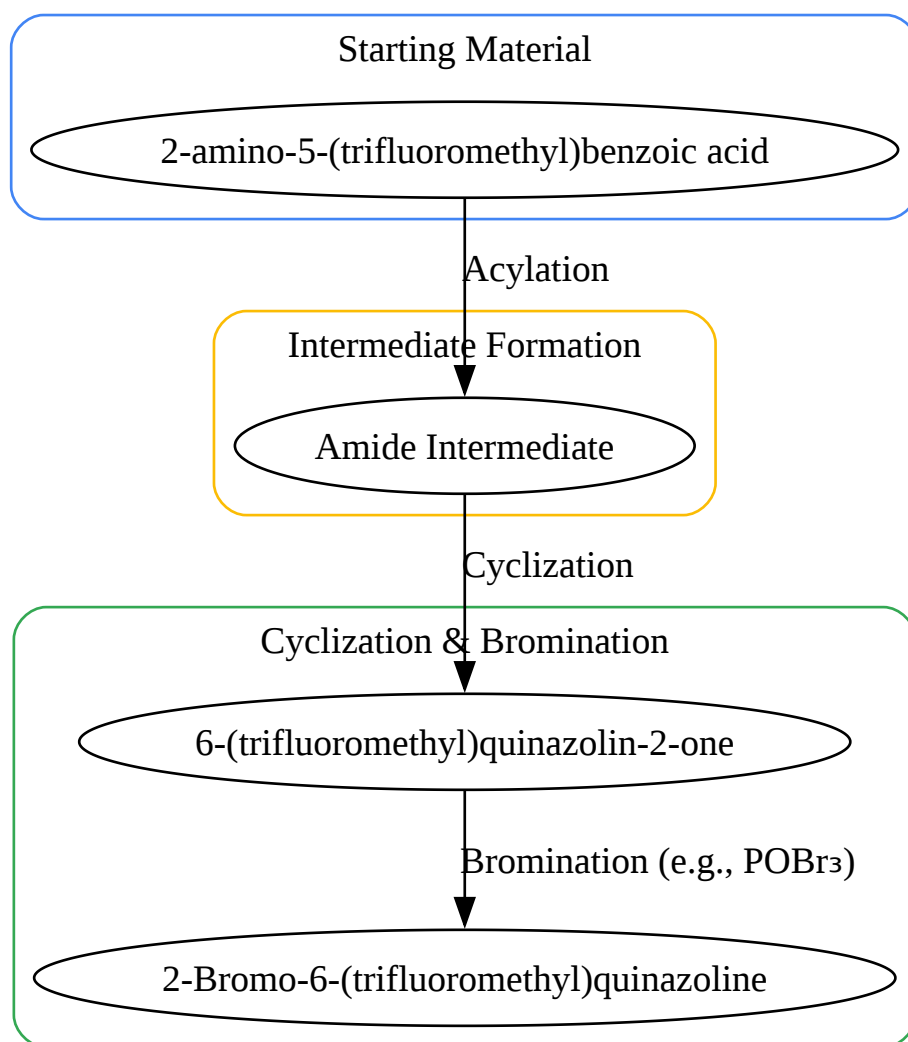
Attribute	Value
Molecular Formula	C ₉ H ₄ BrF ₃ N ₂
Molecular Weight	277.04 g/mol
IUPAC Name	2-bromo-6-(trifluoromethyl)quinazoline

Synthesis and Chemical Reactivity

While a specific, documented synthesis for **2-Bromo-6-(trifluoromethyl)quinazoline** is not readily available in published literature, a plausible synthetic route can be extrapolated from established methods for analogous quinazoline derivatives.

Proposed Synthetic Pathway

A common method for synthesizing substituted quinazolines involves the cyclization of appropriately substituted anthranilic acid derivatives.^[2] A potential pathway could involve the use of 2-amino-5-(trifluoromethyl)benzoic acid as a starting material.



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Key Reactivity Insights

The reactivity of **2-Bromo-6-(trifluoromethyl)quinazoline** is dictated by its functional groups:

- Nucleophilic Substitution:** The bromine atom at the 2-position of the quinazoline ring is susceptible to nucleophilic displacement.^[3] This makes it a versatile handle for introducing a variety of functional groups, such as amines, thiols, and alkoxides, to generate a library of derivatives.
- Electrophilic Aromatic Substitution:** The benzene portion of the quinazoline ring can undergo electrophilic aromatic substitution. The trifluoromethyl group is a deactivating, meta-directing group, which would influence the position of further substitutions on the benzene ring.^[4]

Potential Applications in Drug Discovery

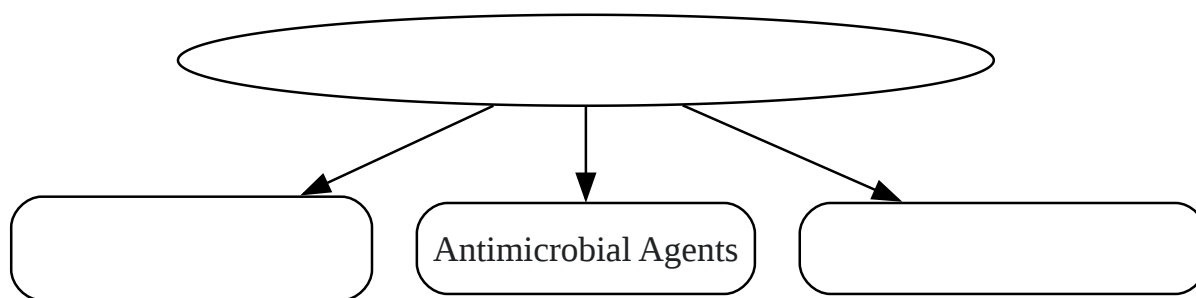
Quinazoline derivatives are a cornerstone in modern medicinal chemistry, with several FDA-approved drugs based on this scaffold.[4] The introduction of a trifluoromethyl group is a common strategy in drug design to enhance metabolic stability, lipophilicity, and bioavailability.[4]

Anticancer Research

The quinazoline scaffold is a well-established pharmacophore in the development of anticancer agents, particularly as inhibitors of receptor tyrosine kinases (RTKs) like the epidermal growth factor receptor (EGFR).[4] The trifluoromethyl group can enhance the binding affinity and pharmacokinetic properties of these inhibitors.[4]

Antimicrobial and Anti-inflammatory Potential

Derivatives of quinazoline have also demonstrated promising antimicrobial and anti-inflammatory activities.[5][6] The unique electronic and steric properties conferred by the bromo and trifluoromethyl substituents could lead to the discovery of novel agents in these therapeutic areas.



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Experimental Protocols and Characterization

While specific experimental data for **2-Bromo-6-(trifluoromethyl)quinazoline** is not available, the following protocols for related compounds can serve as a guide for its synthesis and characterization.

General Synthetic Procedure for a 6-Bromo-Quinazoline Derivative

The synthesis of a related compound, 6-bromo-2-mercapto-3-phenylquinazolin-4(3H)-one, has been reported and involves the reaction of 5-bromoanthranilic acid with phenyl isothiocyanate in the presence of triethylamine in ethanol, followed by reflux.^[2] This general approach of cyclizing a substituted anthranilic acid can be adapted.

Step-by-Step Protocol:

- Dissolve the starting substituted anthranilic acid in a suitable solvent (e.g., ethanol).^[2]
- Add the appropriate cyclizing agent and a base (e.g., triethylamine).^[2]
- Reflux the reaction mixture for a specified period, monitoring the reaction progress by Thin Layer Chromatography (TLC).^[2]
- Upon completion, cool the reaction mixture and isolate the product by filtration.^[2]
- Purify the crude product by recrystallization from a suitable solvent.^[2]

Characterization Techniques

The structure of the synthesized compound would be confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would confirm the chemical structure and the positions of the substituents.
- Mass Spectrometry (MS): To confirm the molecular weight of the compound.^[2]
- Infrared (IR) Spectroscopy: To identify the characteristic functional groups present in the molecule.

Safety and Handling

Specific safety data for **2-Bromo-6-(trifluoromethyl)quinazoline** is not available. However, based on the data for structurally similar compounds like 2-Bromo-6-(trifluoromethyl)pyridine,

caution should be exercised.[7][8][9]

Hazard Category	Recommendations
Personal Protective Equipment (PPE)	Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and lab coat. [10]
Handling	Handle in a well-ventilated area, preferably in a fume hood. Avoid inhalation of dust and contact with skin and eyes.[10]
Storage	Store in a tightly closed container in a dry and well-ventilated place.[10]
First Aid	In case of contact with eyes, rinse immediately with plenty of water. In case of skin contact, wash off with soap and plenty of water. If inhaled, move to fresh air. Seek medical attention if symptoms persist.[10]

Conclusion

2-Bromo-6-(trifluoromethyl)quinazoline represents a promising, yet underexplored, scaffold for the development of novel therapeutic agents. Its synthesis and reactivity can be reasonably predicted based on the well-established chemistry of quinazolines. The presence of the bromo and trifluoromethyl groups offers strategic advantages for derivatization and optimization of pharmacokinetic properties. Further research into the synthesis and biological evaluation of this compound is warranted to fully explore its potential in drug discovery.

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